

# Potassium Hexafluoroantimonate (CAS 16893-92-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Potassium hexafluoroantimonate

Cat. No.: B093993

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Potassium hexafluoroantimonate** ( $\text{KSbF}_6$ ), a versatile inorganic compound with significant applications in catalysis, materials science, and organic synthesis. This document consolidates key information on its physicochemical properties, synthesis methodologies, and notable applications, with a focus on experimental protocols and safety considerations.

## Core Properties and Data

**Potassium hexafluoroantimonate** is a white to off-white crystalline powder. It is recognized for its role as a source of the non-coordinating hexafluoroantimonate anion ( $\text{SbF}_6^-$ ), which imparts unique reactivity and stability to various chemical systems.

## Physicochemical Properties

The key physical and chemical properties of **Potassium hexafluoroantimonate** are summarized in the table below for quick reference.

Property	Value	References
CAS Number	16893-92-8	
Molecular Formula	KSbF <sub>6</sub>	
Molecular Weight	274.85 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	846 °C	
Boiling Point	1505 °C	
Solubility	Soluble in water.	
Storage Temperature	Room Temperature, in an inert atmosphere.	

## Safety and Handling

**Potassium hexafluoroantimonate** is classified as harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, should be worn when handling the compound. Work should be conducted in a well-ventilated area or under a fume hood.

GHS Hazard Statements: H302+H332 (Harmful if swallowed or if inhaled), H411 (Toxic to aquatic life with long lasting effects).

Precautionary Statements: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P273 (Avoid release to the environment), P301+P312+P330 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth), P304+P340+P312 (IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell), P39

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